3-Nitromandelic Acid: Technical Guide to a Pivotal Chiral Scaffold

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Compound of Interest	
Compound Name:	*2-Hydroxy-2-(3-nitrophenyl)acetic acid*
CAS No.:	*42164-79-4*
Cat. No.:	*B1267348*

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Executive Summary

3-Nitromandelic acid (CAS 42164-79-4), formally **2-hydroxy-2-(3-nitrophenyl)acetic acid**, is a critical aromatic

-hydroxy acid used primarily as a chiral building block in the synthesis of phenylethanolamine-class pharmaceuticals.[1] Its structural utility lies in the orthogonal reactivity of its functional groups: the carboxylic acid, the secondary alcohol, and the nitro group (a masked amine). This guide details its physicochemical properties, industrial synthesis protocols, and its role as a precursor for

-adrenergic receptor modulators and thrombin inhibitors.

Chemical & Physical Characterization[2][3][4][5]

Identity & Properties

Parameter	Technical Specification
CAS Number	42164-79-4
IUPAC Name	2-Hydroxy-2-(3-nitrophenyl)acetic acid
Synonyms	3-Nitromandelic acid; -Hydroxy-3-nitrobenzeneacetic acid
Molecular Formula	C H NO
Molecular Weight	197.14 g/mol
SMILES	OC(C(=O)O)c1cccc([O-])c1
Appearance	Off-white to pale yellow crystalline powder
Melting Point	138–142 °C (decomposition often observed above 150 °C)
Solubility	Soluble in ethanol, DMSO, DMF; sparingly soluble in water
pKa	~3.4 (Carboxylic acid), ~13 (Alcoholic -OH)

Synthesis & Manufacturing Protocols

The industrial preparation of 3-nitromandelic acid predominantly avoids direct nitration of mandelic acid due to the sensitivity of the benzylic alcohol to oxidation. The preferred route is the cyanohydrin synthesis starting from 3-nitrobenzaldehyde.

Protocol A: Cyanohydrin Synthesis (Chemical Route)

Objective: Preparation of racemic 3-nitromandelic acid from 3-nitrobenzaldehyde.

Reagents:

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- 3-Nitrobenzaldehyde (1.0 eq)
- Sodium Cyanide (NaCN) or Trimethylsilyl cyanide (TMSCN) (1.1 eq)
- Sodium Bisulfite (NaHSO

) (saturated aq. solution)
- Hydrochloric Acid (HCl) (conc. and 6M)

Step-by-Step Methodology:

- Bisulfite Adduct Formation: Dissolve 3-nitrobenzaldehyde in water/methanol (1:1). Add saturated NaHSO

  solution slowly at 0°C with vigorous stirring. A white precipitate (bisulfite adduct) forms. Stir for 1 hour.
- Cyanation: Treat the adduct with aqueous NaCN (Caution: HCN evolution risk; use a scrubber). Stir at room temperature for 2–4 hours. The solid dissolves, and an oil (3-nitromandelonitrile) separates.
- Hydrolysis: Extract the nitrile with ethyl acetate, dry, and concentrate. Reflux the crude nitrile in 6M HCl for 4–6 hours. The nitrile hydrolyzes first to the amide, then to the carboxylic acid.
- Isolation: Cool the reaction mixture. 3-Nitromandelic acid precipitates upon cooling. Recrystallize from toluene or dilute ethanol to yield the pure acid.

Protocol B: Enantioselective Biocatalysis (Green Route)

Objective: Synthesis of (R)- or (S)-3-nitromandelic acid using Hydroxynitrile Lyases (HNLs).

Methodology:

- Enzyme:(R)-HNL (from Prunus amygdalus) or (S)-HNL (from Hevea brasiliensis).
- Reaction: In a biphasic system (e.g., buffer/MTBE), incubate 3-nitrobenzaldehyde with HCN (generated in situ) and the enzyme.

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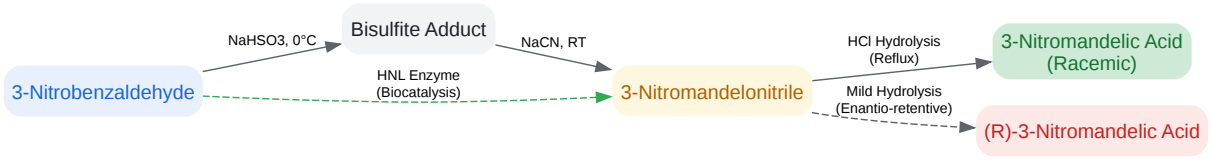
- Outcome: High enantiomeric excess (>95% ee) is achievable. The resulting chiral cyanohydrin is hydrolyzed under mild acidic conditions to preserve stereochemistry.

Visualization: Synthetic Pathway

The following diagram illustrates the conversion of 3-nitrobenzaldehyde to 3-nitromandelic acid and its subsequent resolution.



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Caption: Figure 1. Chemical and biocatalytic synthetic routes for 3-nitromandelic acid.

Pharmacological & Research Applications[4][5]

3-Nitromandelic acid is not a drug itself but a privileged scaffold. Its value lies in its ability to be transformed into phenylethanolamines, a class of molecules that includes potent

-adrenergic agonists and antagonists.

Precursor to Phenylethanolamines

The "mandelic" core allows for the construction of the ethanolamine backbone found in drugs like Phenylephrine (though phenylephrine is 3-hydroxy, the 3-nitro is a precursor to 3-amino analogs).

- Transformation:
  - Amidation: The carboxylic acid is converted to an amide.
  - Reduction: The nitro group is reduced to an amine (using H

    /Pd-C or Fe/HCl), and the amide/acid is reduced to an alcohol.

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- Result: A 1-(3-aminophenyl)-2-aminoethanol core, essential for adrenergic binding.

Chiral Resolution Agent

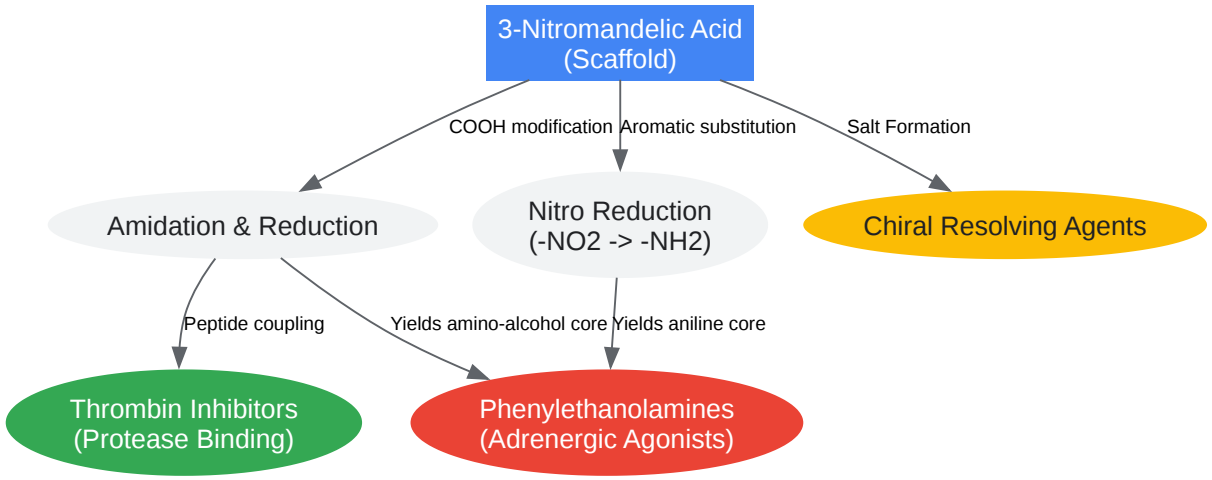
Due to its acidity and chirality, 3-nitromandelic acid is used to resolve racemic amines. Conversely, racemic 3-nitromandelic acid is resolved using chiral bases like methylbenzylamine.

Thrombin Inhibitors

Research indicates that mandelic acid derivatives, including nitro-substituted variants, serve as P1-P3 pharmacophores in the design of thrombin inhibitors, fitting into the active site of serine proteases.

Visualization: Mechanism of Synthetic Utility

This diagram maps the transformation of the scaffold into bioactive drug classes.



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Caption: Figure 2. Synthetic divergence of 3-nitromandelic acid into major pharmaceutical classes.

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Safety & Handling (MSDS Highlights)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Inhalation: Handle in a fume hood to avoid dust inhalation.
- Storage: Store in a tightly sealed container at room temperature, away from strong oxidizing agents and bases.

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